

Benzoylpas (Calcium) solution preparation for MIC (Minimum Inhibitory Concentration) assays

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Compound of Interest

Compound Name: Benzoylpas (Calcium)

Cat. No.: B1610932

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Application Notes and Protocols for Benzoylpas (Calcium) in MIC Assays

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzoylpas (calcium), the calcium salt of N-benzoyl-p-aminosalicylic acid, is a derivative of para-aminosalicylic acid (PAS), a second-line anti-tuberculosis agent. It is used in the treatment of tuberculosis and is noted for being better tolerated than PAS, potentially leading to improved patient compliance.^[1] Minimum Inhibitory Concentration (MIC) assays are fundamental in antimicrobial drug development and susceptibility testing to determine the lowest concentration of a drug that inhibits the visible growth of a microorganism. This document provides a detailed protocol for the preparation of **Benzoylpas (calcium)** solutions and their application in MIC assays, specifically tailored for mycobacterial research.

Mechanism of Action

While the specific mechanism of Benzoylpas has not been fully elucidated, it is understood to be a prodrug of para-aminosalicylic acid (PAS). PAS acts as an antimetabolite, targeting the folate synthesis pathway in *Mycobacterium tuberculosis*.^{[2][3]} It competitively inhibits the enzyme dihydropteroate synthase (DHPS), which is crucial for the synthesis of dihydrofolic acid, a precursor for DNA and RNA synthesis.^{[2][3]} This disruption of nucleotide synthesis

ultimately inhibits bacterial replication. Additionally, PAS may interfere with iron uptake by the mycobacteria.[2]

Data Presentation

Chemical and Physical Properties of Benzoylpas (Calcium)

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 528-96-1 | [4][5][6] |
| Molecular Formula | C ₂₈ H ₂₀ CaN ₂ O ₈ | [7] |
| Molecular Weight | 552.55 g/mol | [8] |
| Appearance | White crystalline powder | [7] |
| Solubility | Almost insoluble in water; soluble in acid; slightly soluble in alcohol and chloroform. | [7] |

Experimental Protocols

Preparation of Benzoylpas (Calcium) Stock Solution

Due to its low aqueous solubility, a stock solution of **Benzoylpas (calcium)** should be prepared in an organic solvent. Dimethyl sulfoxide (DMSO) is a recommended solvent.

Materials:

- **Benzoylpas (calcium)** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Accurately weigh the desired amount of **Benzoylpas (calcium)** powder using a calibrated analytical balance.
- Transfer the powder to a sterile microcentrifuge tube or vial.
- Add the required volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mg/mL).
- Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution, but avoid excessive heat.
- Visually inspect the solution to ensure there are no undissolved particles.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Broth Microdilution MIC Assay Protocol

This protocol is based on the guidelines from the Clinical and Laboratory Standards Institute (CLSI) for mycobacteria and adapted for the use of a DMSO-solubilized compound.

Materials:

- **Benzoylpas (calcium)** stock solution (e.g., 10 mg/mL in DMSO)
- Mycobacterium species (e.g., Mycobacterium tuberculosis, Mycobacterium smegmatis)
- Middlebrook 7H9 broth supplemented with 10% OADC (oleic acid-albumin-dextrose-catalase) and 0.05% Tween 80
- Sterile 96-well microtiter plates
- Sterile multichannel pipette and tips
- Incubator (37°C)
- Spectrophotometer or microplate reader (for measuring optical density at 600 nm)

- Resazurin sodium salt solution (0.02% w/v in sterile water), for viability assessment (optional)

Procedure:

- Inoculum Preparation:
 - Culture the Mycobacterium species in Middlebrook 7H9 broth until it reaches the mid-logarithmic phase of growth.
 - Adjust the turbidity of the bacterial suspension with fresh broth to match a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
 - Further dilute the adjusted inoculum 1:100 in Middlebrook 7H9 broth to obtain a final concentration of approximately 1.5×10^6 CFU/mL.
- Serial Dilution of **Benzoylpas (Calcium)**:
 - In a sterile 96-well plate, add 100 μ L of Middlebrook 7H9 broth to all wells except the first column.
 - Prepare a working solution of **Benzoylpas (calcium)** by diluting the stock solution in broth to twice the highest desired test concentration. The final DMSO concentration should not exceed 1% to avoid solvent toxicity to the bacteria.
 - Add 200 μ L of this working solution to the first well of each row to be tested.
 - Perform a 2-fold serial dilution by transferring 100 μ L from the first well to the second well, mixing thoroughly, and repeating this process across the plate to the tenth well. Discard 100 μ L from the tenth well.
 - The eleventh column will serve as the growth control (no drug), and the twelfth column will be the sterility control (no bacteria).
- Inoculation:
 - Add 100 μ L of the prepared mycobacterial inoculum to each well from column 1 to 11. The final volume in these wells will be 200 μ L.

- Add 200 μ L of sterile broth to the twelfth column for the sterility control.
- Incubation:
 - Seal the plate with a breathable membrane or place it in a humidified container to prevent evaporation.
 - Incubate the plate at 37°C for the appropriate duration for the *Mycobacterium* species being tested (e.g., 7-14 days for *M. tuberculosis*).
- Determination of MIC:
 - The MIC is defined as the lowest concentration of **Benzoylpas (calcium)** that results in the complete inhibition of visible bacterial growth.
 - Growth can be assessed visually or by measuring the optical density at 600 nm using a microplate reader.
 - Alternatively, 30 μ L of resazurin solution can be added to each well and the plate re-incubated for 24-48 hours. A color change from blue to pink indicates bacterial growth. The MIC is the lowest concentration where the color remains blue.

Mandatory Visualization

Caption: Workflow for **Benzoylpas (Calcium)** MIC Assay.

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